

Mesopram and the PDE4 Inhibitor Class

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Compound Focus: Mesopram

CAS No.: 189940-24-7

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Mesopram is a selective inhibitor of **phosphodiesterase-4 (PDE4)** [1]. PDE4 is an enzyme that breaks down cyclic AMP (cAMP), a key second messenger in cells [1]. By inhibiting PDE4, **Mesopram** increases intracellular cAMP levels, which leads to the suppression of various inflammatory responses [1].

While specific IC50 values for **Mesopram** were not located, the search results provide a strong foundation for understanding how its potency is evaluated and how it relates to other drugs in its class.

- **Mechanism of Action:** The core function of PDE4 inhibitors like **Mesopram** is to elevate cAMP levels by preventing its degradation [1]. The increased cAMP activates Protein Kinase A (PKA) and exchange factors directly activated by cAMP (Epac), which in turn downregulate the production of pro-inflammatory cytokines and modulate immune cell activity [1].
- **Benchmarking Against Other PDE4 Inhibitors:** The following table lists the IC50 values of several well-characterized PDE4 inhibitors found in the search results. You can use this data as a reference point for the general potency range of clinical and research-stage PDE4 inhibitors.

Inhibitor Name	IC50 / Potency	Key Characteristics
Rolipram [1]	IC50: 3 nM (PDE4A), 130 nM (PDE4B), 240 nM (PDE4D) [1]	First-generation prototype; narrow therapeutic window due to side effects [1].
Roflumilast [1]	IC50: 0.7 nM (PDE4A1), 0.9 nM (PDE4A4), 0.7 nM (PDE4B1), 0.2 nM (PDE4B2) [1]	Approved for severe COPD and asthma; highly selective for PDE4 [1].

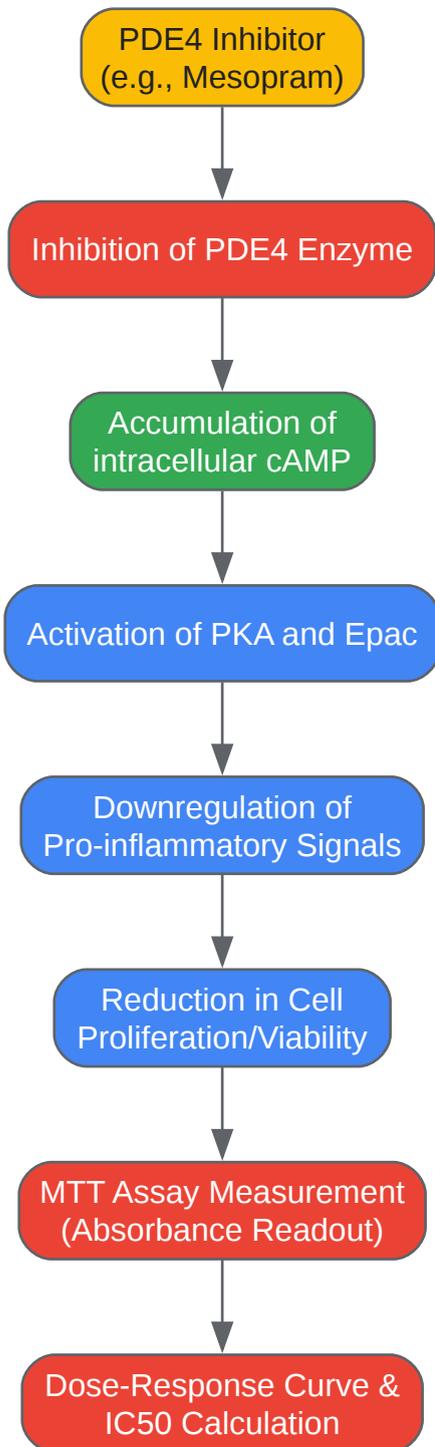
Inhibitor Name	IC50 / Potency	Key Characteristics
Apremilast [1]	IC50: 74 nM [1]	Orally available; approved for psoriatic arthritis [1].
L-869298 (+)-1 [2]	IC50: ~0.4 nM (avg. across PDE4A, B, C, D catalytic domains) [2]	Second-generation inhibitor; used in structural studies to understand high-affinity binding [2].

Experimental Context for IC50 Determination

The search results offer detailed methodologies for the experiments that generate IC50 data, which can guide your own evaluation or comparison efforts.

- **Common Assay Type:** The **MTT cell viability assay** is a standard method for assessing compound efficacy in cancer research and drug development [3]. This colorimetric assay measures the metabolic activity of cells, which is used as a proxy for cell viability.
- **Key Experimental Steps:**
 - **Cell Seeding:** Cells are seeded into multi-well plates (e.g., 96-well) at a defined density [3].
 - **Compound Treatment:** The cells are treated with a range of concentrations of the test compound (e.g., serial dilutions) [3].
 - **Incubation & Measurement:** After a set period (e.g., 72 hours), MTT reagent is added. Living cells convert MTT into a purple formazan product, which is then dissolved and its absorbance is measured [3].
 - **Data Analysis:** The absorbance readings are normalized to control (untreated) cells. A dose-response curve is plotted, and the IC50 value—the concentration that reduces cell viability to 50%—is calculated from this curve [3].

The following diagram outlines the logical workflow and signaling pathway involved in this process, from PDE4 inhibition to the final experimental readout.



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Suggestions for Finding Specific Data

To build a comprehensive comparison guide for **Mesopram**, you might find the following approaches helpful:

- **Consult specialized databases:** Search in-depth pharmacological databases like BindingDB or IUPHAR/BPS Guide to PHARMACOLOGY, which often contain curated Ki/IC50 values for many compounds.
- **Review the primary literature:** Conduct a targeted search on PubMed using terms like "**Mesopram** IC50 PDE4" to find original research articles where the compound was first synthesized and characterized.
- **Explore patent documents:** The initial patent filings for a drug often contain detailed biological data, including explicit IC50 values from various assays.

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References

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